

Personal protective equipment for handling 3- Phenylisoxazole-5-carboxylic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-*Phenylisoxazole-5-carboxylic acid*

Cat. No.: B081110

[Get Quote](#)

Essential Safety and Handling Guide for 3- Phenylisoxazole-5-carboxylic Acid

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **3-Phenylisoxazole-5-carboxylic acid** (CAS No: 14442-12-7). All procedures should be conducted with a thorough understanding of the potential hazards and in adherence to strict laboratory safety protocols.

Hazard Identification and GHS Classification:

3-Phenylisoxazole-5-carboxylic acid is classified with the following hazards:

- H315: Causes skin irritation.[\[1\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)

Signal Word: Warning[\[1\]](#)

Hazard Class	Category	GHS Code
Skin Corrosion/Irritation	2	H315
Serious Eye Damage/Eye Irritation	2A	H319
Specific Target Organ Toxicity, Single Exposure; Respiratory Tract Irritation	3	H335

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against potential exposure. The following table summarizes the recommended PPE for handling **3-Phenylisoxazole-5-carboxylic acid**.

PPE Category	Item	Specification
Eye Protection	Safety Goggles	Chemical splash goggles are required at all times. A face shield should be considered for splash hazards.
Hand Protection	Chemical-Resistant Gloves	Nitrile or neoprene gloves are recommended. Inspect gloves for integrity before each use. [2] [3]
Body Protection	Laboratory Coat	A full-length, buttoned lab coat is mandatory to protect skin and clothing. [2]
Respiratory Protection	Respirator	Work should be conducted in a well-ventilated area or a chemical fume hood. [2] If dusts are generated, a NIOSH-approved respirator may be necessary.
Foot Protection	Closed-Toe Shoes	Shoes that fully cover the feet are required. [2]

Operational Plan: Handling and Storage

Adherence to a strict operational plan is critical to minimize risk and ensure a safe laboratory environment.

Engineering Controls:

- Ventilation: All work with **3-Phenylisoxazole-5-carboxylic acid**, especially when handling the solid form or preparing solutions, must be conducted in a certified chemical fume hood to minimize inhalation exposure.[\[3\]](#)
- Safety Equipment: An eyewash station and safety shower must be readily accessible in the immediate work area.[\[4\]](#)

Handling Procedures:

- Avoid Contact: Prevent direct contact with skin, eyes, and clothing.[4]
- Avoid Dust and Aerosol Formation: Handle the solid material carefully to prevent the generation of dust.
- Weighing: If weighing the solid compound, do so within the fume hood.
- Solution Preparation: When preparing solutions, slowly add the solid **3-Phenylisoxazole-5-carboxylic acid** to the solvent to avoid splashing.
- Personal Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.[5]

Storage:

- Store in a tightly sealed, clearly labeled container.
- Keep in a cool, dry, and well-ventilated place. A storage temperature of 2-8°C is recommended.
- Store away from incompatible materials such as strong oxidizing agents, acids, and halogens.[4]

Disposal Plan

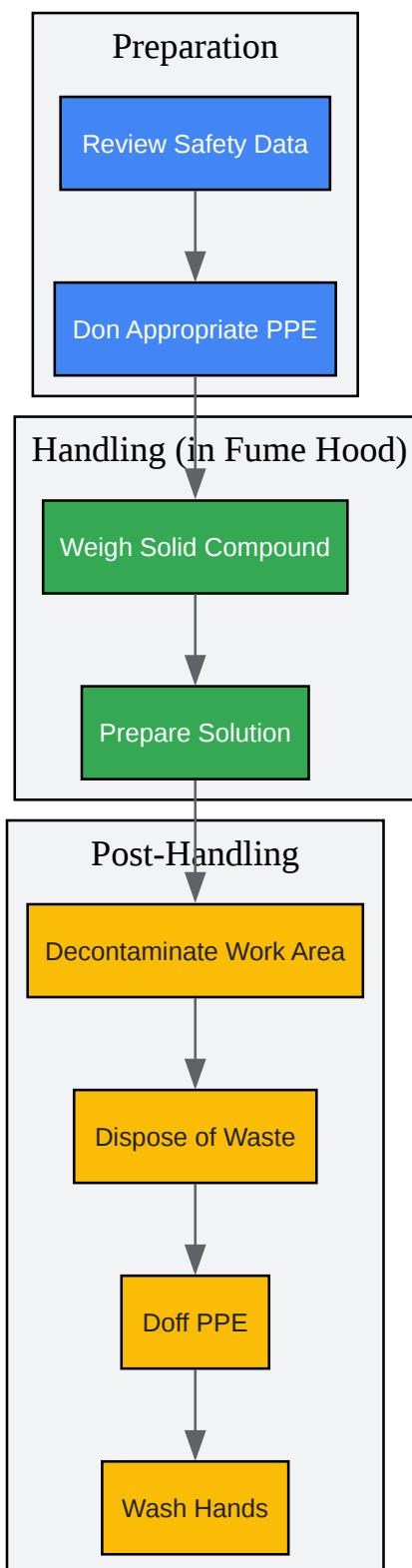
Proper disposal of **3-Phenylisoxazole-5-carboxylic acid** and associated waste is essential to protect personnel and the environment.

- Waste Classification: Chemical waste generators must determine if the discarded chemical is classified as hazardous waste and consult local, regional, and national regulations for complete and accurate classification.[4]
- Waste Disposal: Dispose of contents and container to an approved waste disposal plant.[4]
Do not empty into drains.[4]

- Contaminated PPE: Contaminated gloves, lab coats, and other disposable PPE should be collected in a designated, sealed container for hazardous waste disposal.

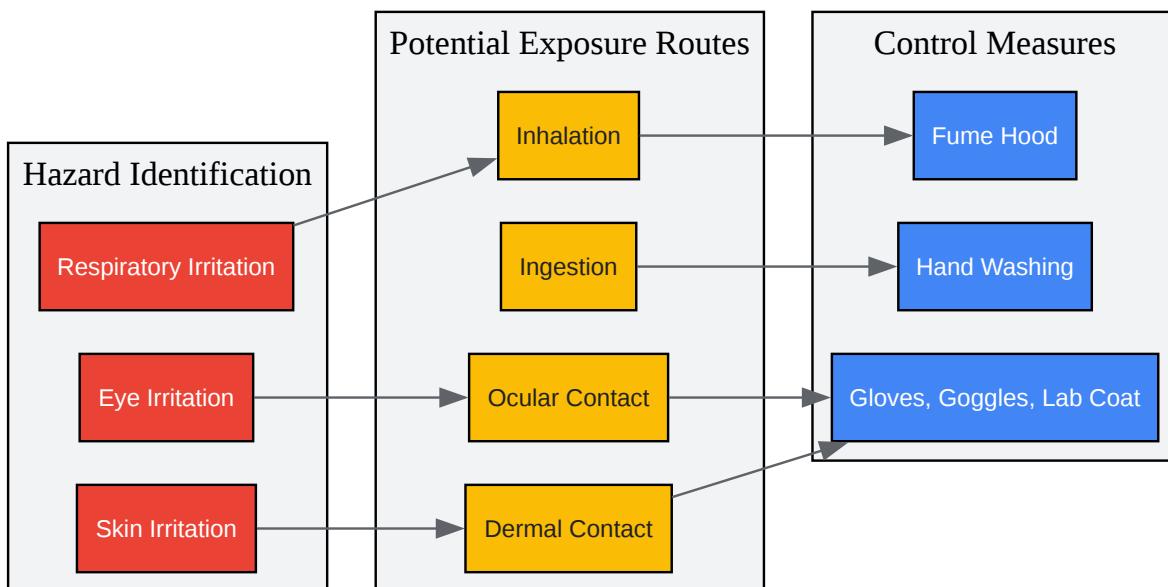
Experimental Workflow and Risk Assessment

The following diagrams illustrate the general procedures for safe handling and risk assessment.



[Click to download full resolution via product page](#)

Caption: Experimental Workflow for Safe Handling.



[Click to download full resolution via product page](#)

Caption: Logical Relationship for Risk Assessment.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-Phenylisoxazole-5-carboxylic Acid | C₁₀H₇NO₃ | CID 737474 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. benchchem.com [benchchem.com]
- 3. benchchem.com [benchchem.com]
- 4. fishersci.com [fishersci.com]
- 5. tsapps.nist.gov [tsapps.nist.gov]
- To cite this document: BenchChem. [Personal protective equipment for handling 3-Phenylisoxazole-5-carboxylic acid]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b081110#personal-protective-equipment-for-handling-3-phenylisoxazole-5-carboxylic-acid>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com